

# Technical Guide: Safety and Handling Precautions for 1-Bromo-4-butylbenzene

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## Compound of Interest

Compound Name: 1-Bromo-4-butylbenzene

Cat. No.: B1268048

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For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides comprehensive safety and handling information for **1-Bromo-4-butylbenzene** (CAS No: 41492-05-1). The intended audience for this document includes researchers, scientists, and professionals in the field of drug development who may handle this compound. This guide covers physicochemical properties, hazard identification, handling and storage protocols, personal protective equipment (PPE) recommendations, emergency procedures, and waste disposal. All quantitative data is presented in clear, tabular format. Detailed experimental protocols for risk assessment and spill management are also included. Logical workflows for safe handling and emergency response are visualized using diagrams to ensure clarity and adherence to safety standards.

## Introduction

**1-Bromo-4-butylbenzene** is a substituted aromatic compound utilized in organic synthesis, particularly as an intermediate in the creation of pharmaceuticals, liquid crystals, and other specialty chemicals.<sup>[1][2]</sup> Its molecular structure, consisting of a butyl group and a bromine atom attached to a benzene ring, imparts specific reactivity that is valuable in various chemical reactions.<sup>[1][2]</sup> However, the presence of the brominated aromatic moiety also necessitates careful handling due to its potential health and safety hazards. Adherence to rigorous safety protocols is paramount to minimize risks of exposure and ensure a safe laboratory environment.

## Physicochemical and Hazard Information

A clear understanding of the physical and chemical properties of a substance is the foundation of its safe handling. The following tables summarize the key data for **1-Bromo-4-butylbenzene**.

**Table 1: Physicochemical Properties of 1-Bromo-4-butylbenzene**

Property	Value	Reference(s)
Chemical Formula	<chem>C10H13Br</chem>	[3][4]
Molecular Weight	213.11 g/mol	[3]
CAS Number	41492-05-1	[3][4]
Appearance	Clear colorless to yellow liquid	[1][2]
Density	1.208 g/mL at 25 °C	[2]
Boiling Point	243.3 °C at 760 mmHg	
Flash Point	108 °C (closed cup)	
Solubility	Insoluble in water.	[1]

**Table 2: GHS Hazard Classification and Statements**

Hazard Class	Category	Hazard Statement	Reference(s)
Skin Corrosion/Irritation	2	H315: Causes skin irritation	[3]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation	[3]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation	[3]

Note: As of the date of this publication, specific quantitative toxicity data such as LD50 or LC50 values for **1-Bromo-4-butylbenzene** are not readily available in published literature. The toxicological properties have not been fully investigated. Therefore, it should be handled with the assumption of higher toxicity.

## Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure through inhalation, dermal contact, and eye contact.

**Table 3: Recommended Personal Protective Equipment**

Protection Type	Specific Equipment	Standards & Remarks
Eye/Face Protection	Chemical safety goggles or a full-face shield.	Must comply with OSHA 29 CFR 1910.133 or European Standard EN166. A full-face shield is recommended when there is a significant splash risk.
Skin Protection	Chemical-impermeable gloves (Nitrile or Neoprene recommended). Fire/flame-resistant lab coat.	Gloves must be inspected before use. Wash hands thoroughly after handling.
Respiratory Protection	Not generally required under normal use with adequate ventilation. A NIOSH-approved respirator with an organic vapor cartridge is necessary if ventilation is inadequate, if aerosols are generated, or during spill cleanup.	Use in a certified chemical fume hood is the primary engineering control.

## Experimental Protocols

The following protocols provide a framework for the safe handling of **1-Bromo-4-butylbenzene**. These should be adapted to specific laboratory conditions and experimental

scales.

## Risk Assessment Protocol

A thorough risk assessment must be conducted before any new experiment involving **1-Bromo-4-butylbenzene**.[\[5\]](#)[\[6\]](#)

Methodology:

- Identify Hazards:
  - Chemical Hazards: Review the Safety Data Sheet (SDS). Note the hazards identified in Table 2 (skin/eye/respiratory irritation).[\[5\]](#)[\[7\]](#)
  - Procedural Hazards: Identify potential for splashes, aerosol generation, and spills during transfer, heating, or reaction quenching.
  - Equipment Hazards: Consider risks associated with glassware under pressure or temperature extremes.[\[8\]](#)
- Assess Risks:
  - Evaluate the likelihood and severity of potential exposure for each step of the experiment.[\[9\]](#)
  - Consider the quantities being used and the duration of the experiment.[\[7\]](#)
  - Ask "what if" scenarios: What if the fume hood fails? What if a flask is dropped?
- Implement Control Measures:
  - Engineering Controls: Confirm that a certified chemical fume hood is available and functioning correctly. Ensure safety showers and eyewash stations are accessible.[\[10\]](#)
  - Administrative Controls: Restrict access to the work area. Ensure all personnel are trained on this specific protocol.
  - Personal Protective Equipment: Select PPE based on the risks identified (see Table 3).

- Document and Review:
  - Document the risk assessment, including the identified hazards, assessed risks, and control measures.[\[6\]](#)
  - Review the assessment with the laboratory supervisor before beginning the experiment.
  - Re-evaluate the risk assessment if there are any significant changes to the procedure.[\[9\]](#)

## Spill Decontamination Protocol

Immediate and correct response to a spill is critical to prevent exposure and further contamination.[\[11\]](#)

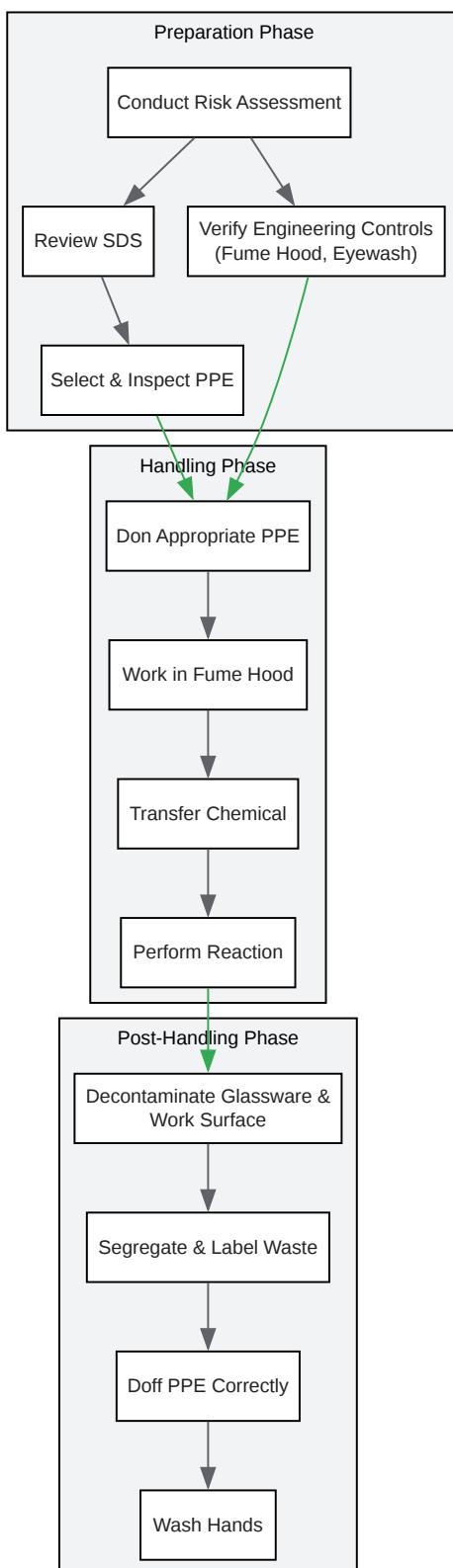
Methodology:

- Immediate Response (Minor Spill <100 mL within a fume hood):
  - Alert personnel in the immediate vicinity.
  - Ensure the fume hood sash is lowered to the lowest practical height.
  - Wearing appropriate PPE (double-glove with nitrile gloves, lab coat, safety goggles), contain the spill with an inert absorbent material such as sand, vermiculite, or a commercial absorbent pad. Do not use combustible materials like paper towels to absorb the initial spill.[\[11\]](#)
  - Carefully collect the absorbed material using spark-proof tools and place it into a labeled, sealable hazardous waste container.[\[12\]](#)
  - Decontaminate the spill area with a soap and water solution.
  - Wipe the area dry with paper towels and place them in the hazardous waste container.
  - Properly doff and dispose of contaminated PPE in the hazardous waste container.
  - Wash hands thoroughly.
- Emergency Response (Major Spill >100 mL or any spill outside a fume hood):

- Evacuate the laboratory immediately and alert others.[[11](#)]
- If safe to do so, close the laboratory door to contain vapors.
- Notify the institutional emergency response team or call 911.[[11](#)]
- Do not attempt to clean up a large spill unless you are trained and equipped to do so.[[11](#)]

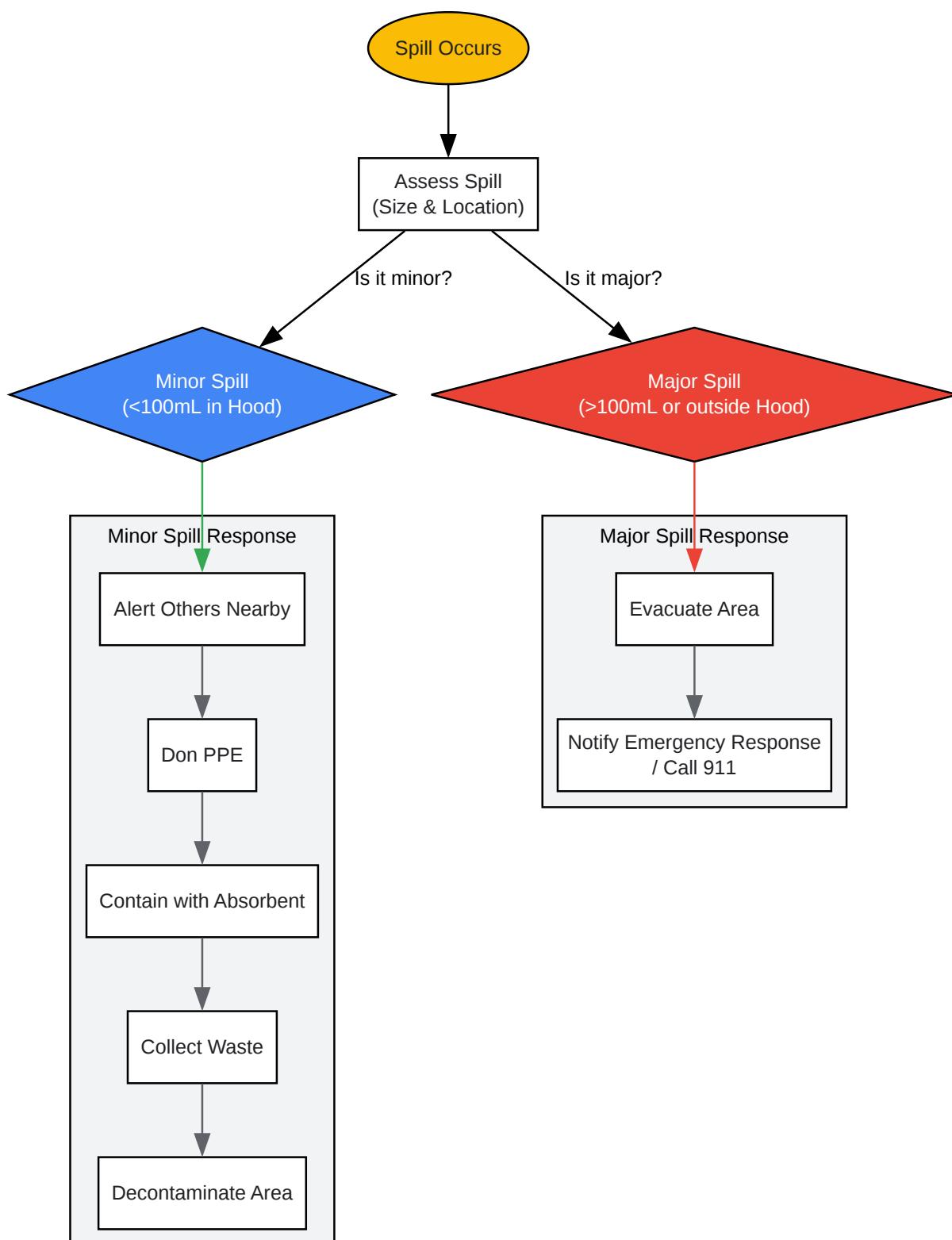
## Visualized Workflows and Relationships

The following diagrams illustrate the logical flow of safety procedures for handling **1-Bromo-4-butylbenzene**.



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Caption: Standard workflow for safely handling **1-Bromo-4-butylbenzene**.

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Caption: Emergency response logic for a **1-Bromo-4-butylbenzene** spill.

## First Aid Measures

In the event of exposure, immediate action is required.

**Table 4: First Aid Procedures**

Exposure Route	Procedure	Reference(s)
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.	[13]
Skin Contact	Immediately remove all contaminated clothing. Flush skin with copious amounts of water for at least 15 minutes. Seek medical attention if irritation persists.	[13]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.	[13]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[13]

## Storage and Disposal

Proper storage and waste management are critical for laboratory safety and environmental protection.

## Storage

- Store in a cool, dry, well-ventilated area away from direct sunlight and heat.[\[14\]](#)
- Keep containers tightly closed when not in use.[\[14\]](#)
- Store away from incompatible materials such as strong oxidizing agents, strong acids, strong bases, and reducing agents.
- If the compound is flammable, it should be stored in a designated flammable liquids cabinet.[\[11\]](#)

## Disposal

- Dispose of **1-Bromo-4-butylbenzene** and any contaminated materials as hazardous waste.
- Collect waste in a designated, properly labeled, and sealed container. Do not mix with non-halogenated solvent waste.[\[11\]](#)
- Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of down the drain.[\[15\]](#)

## Conclusion

**1-Bromo-4-butylbenzene** is a valuable reagent in chemical synthesis but requires careful and informed handling due to its irritant properties and potential for other uncharacterized toxicities. By implementing the engineering controls, administrative procedures, and personal protective equipment outlined in this guide, researchers can significantly mitigate the risks associated with its use. A proactive approach to safety, including thorough risk assessment and preparedness for emergencies, is essential for maintaining a safe and productive research environment.

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